

A Comprehensive Safety and Handling Guide for 2-Thiopheneacetyl Chloride

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Compound of Interest

Compound Name: 2-Thiopheneacetyl chloride

Cat. No.: B195636

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An In-depth Technical Document for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the safety, handling, and hazardous properties of **2-Thiopheneacetyl chloride** (CAS No: 39098-97-0). The information is compiled from various Safety Data Sheets (SDS) to ensure a comprehensive understanding for professionals in laboratory and drug development settings. The following sections detail the substance's identification, hazards, properties, and the necessary precautions for its safe use.

Substance Identification and GHS Classification

2-Thiopheneacetyl chloride, also known as 2-Thienylacetyl chloride, is a crucial intermediate in the synthesis of pharmaceuticals, notably cephalosporin antibiotics.^[1] Its high reactivity necessitates stringent safety protocols.

Table 1: Substance Identification

Identifier	Value
Chemical Name	2-Thiopheneacetyl chloride[1][2][3][4][5]
Synonyms	2-Thienylacetyl chloride, Thiophene-2-acetyl chloride[1][2][4][5]
CAS Number	39098-97-0[1][2][4][6]
Molecular Formula	C ₆ H ₅ ClOS[1][5][6][7][8]
Molecular Weight	160.62 g/mol [1][5][6][7][8]

| UN Number | 1760[1][2] |

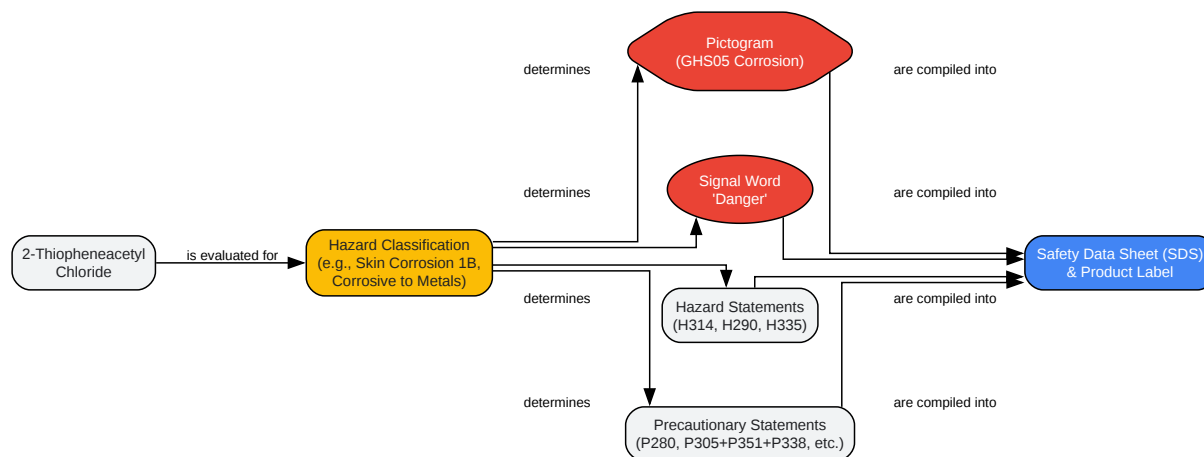
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products.

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[3][4][5][6]
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage[3][4]
Corrosive to Metals	Category 1	H290: May be corrosive to metals[3]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[3][5] |

The hazard classification dictates the required labeling and safety measures.



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Caption: GHS Hazard Communication Workflow for **2-Thiopheneacetyl Chloride**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Thiopheneacetyl chloride** is fundamental to its safe handling and storage.

Table 3: Physical and Chemical Data

Property	Value
Appearance	Clear yellow to dark brown liquid[1][3][5]
Odor	Odorless[2]
Boiling Point	130 - 135 °C @ 90 mmHg[2][6][9] 105 - 106 °C @ 22 mmHg[3][6][7][9]
Flash Point	101 °C / 213.8 °F[2][9] 102 °C / 215.6 °F (closed cup)[6][10]
Density	1.303 g/mL at 25 °C[2][3][6][9][10]
Vapor Pressure	4 mmHg @ 83 °C[1][2][6][9][10]
Vapor Density	5.54 (Air = 1)[2]
Water Solubility	Insoluble; reacts violently with water[1][3][5][11]
Refractive Index	n _{20/D} 1.551[1][6][9][10]

| Storage Temperature | 2 - 8 °C (Refrigerated)[1][6][7][10] |

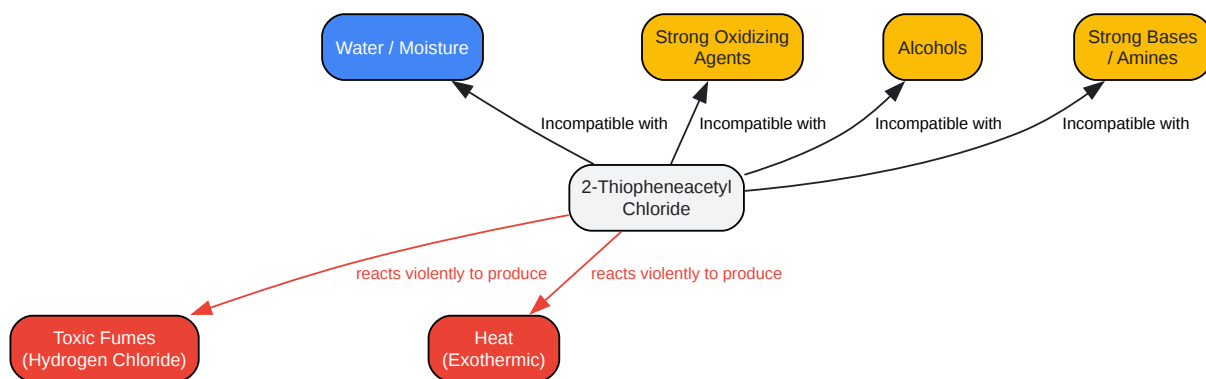
Stability and Reactivity

This substance is moisture-sensitive and can react violently under certain conditions.[1][2][4]

Table 4: Stability and Reactivity Profile

Parameter	Description
Reactivity	Reacts violently and exothermically with water, liberating toxic hydrogen chloride gas. [2] [4] [11]
Chemical Stability	Stable under normal, dry conditions. [2] [4] Moisture sensitive. [1] [2] [4]
Conditions to Avoid	Exposure to moist air or water, incompatible products. [2]
Incompatible Materials	Water, strong oxidizing agents, strong bases (including amines), and alcohols. [2] [3] [5] [11]

| Hazardous Decomposition | Decomposes upon heating to produce corrosive and/or toxic fumes.[\[3\]](#)[\[5\]](#) |



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Caption: Reactivity hazards associated with **2-Thiopheneacetyl Chloride**.

Safe Handling and Personal Protective Equipment (PPE)

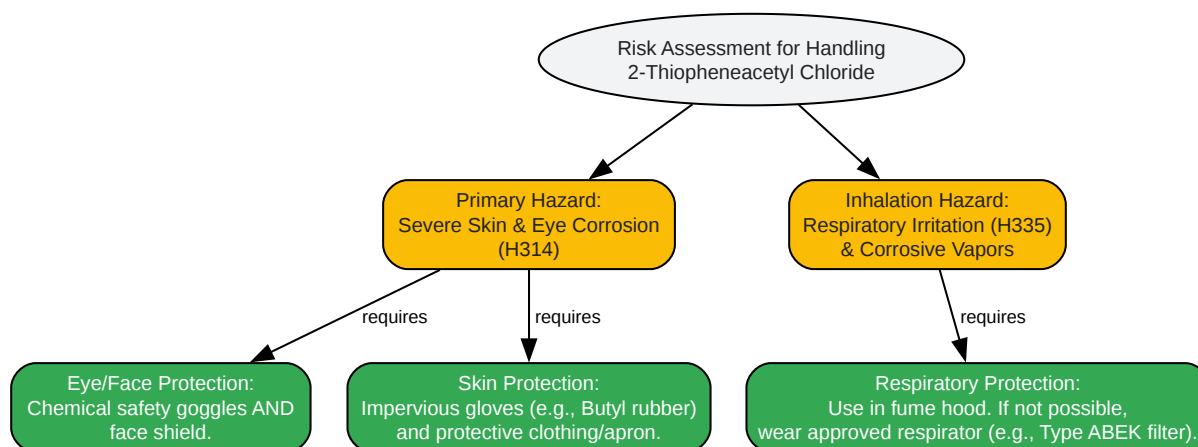
Strict adherence to handling and PPE protocols is mandatory to prevent exposure.

Handling Procedures:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[3]
- Use non-sparking tools and prevent electrostatic discharge.[3]
- Avoid contact with skin, eyes, and clothing.[3][12] Do not breathe mist, gas, or vapors.[2][3]
- Keep away from incompatible materials such as water, bases, and oxidizing agents.[2]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][13]
- Store locked up and refrigerated at 2-8°C.[2][4][6]
- The substance is moisture-sensitive; storage under an inert gas is recommended.[12]



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Caption: Personal Protective Equipment (PPE) selection workflow.

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. Always call a poison center or doctor immediately after any exposure.[\[2\]](#)[\[4\]](#)

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. [2] [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. [2] [4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. [2] [4]

| Ingestion | Rinse mouth. DO NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#)[\[4\]](#) Ingestion causes severe swelling and danger of perforation.[\[2\]](#)[\[4\]](#) |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Dry chemical, CO₂, water spray, or alcohol-resistant foam.[\[3\]](#)[\[5\]](#)
- Specific Hazards: The substance itself is non-combustible but may decompose upon heating to produce corrosive and toxic fumes.[\[3\]](#)[\[5\]](#)[\[11\]](#) Containers may explode when heated.[\[11\]](#)

Accidental Release Measures:

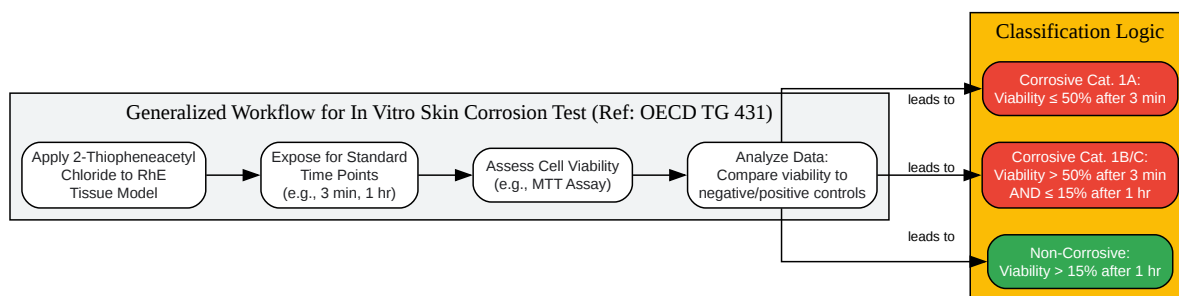
- Evacuate personnel to safe areas and ensure adequate ventilation.[\[3\]](#)
- Wear personal protective equipment, including chemical-impermeable gloves and eye/face protection.[\[3\]](#)

- Prevent further leakage. Do not let the chemical enter drains.[3]
- Contain and collect spillage with non-combustible absorbent material and place in a suitable container for disposal.[12]

Experimental Protocols and Methodologies

The safety data sheets for **2-Thiopheneacetyl chloride** state its GHS classification (e.g., "Skin Corrosion, Category 1B") but do not detail the specific experimental protocols used for this determination. However, such classifications are typically derived from standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

For instance, a "Skin Corrosion" classification is often determined using an in vitro method like OECD Test Guideline 431, "In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method." This approach avoids animal testing while providing accurate data on a chemical's corrosive potential.



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Caption: Generalized workflow for determining skin corrosivity based on OECD guidelines.

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